(1R,2R,5R)-2-Isopropyl-5-methylcyclohexanamine physical properties

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Compound of Interest

Compound Name:	*(1R,2R,5R)-2-Isopropyl-5-methylcyclohexanamine*
CAS No.:	*16934-77-3*
Cat. No.:	*B173375*

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Title: Stereochemical Profiling and Physicochemical Characterization of **(1R,2R,5R)-2-Isopropyl-5-methylcyclohexanamine**

Executive Summary

(1R,2R,5R)-2-Isopropyl-5-methylcyclohexanamine, commonly known in literature as (+)-neoisomenthylamine, is a highly specialized chiral auxiliary and building block utilized in asymmetric synthesis and drug development. This technical guide provides an in-depth analysis of its physical properties, the causality behind its unique conformational behavior, and self-validating experimental protocols required for its precise characterization.

Structural and Conformational Dynamics

The physical properties of menthylamine isomers are fundamentally dictated by their stereochemistry. The (1R,2R,5R) configuration of (+)-neoisomenthylamine forces the molecule into a sterically demanding environment. In a standard cyclohexane chair conformation, the isopropyl and methyl groups experience severe 1,3-diaxial interactions or gauche steric clashes.

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Causality in Physical Behavior: Consequently, (+)-neoisomenthylamine exhibits a high degree of conformational flexibility, often adopting non-chair conformations (such as a twisted boat) to minimize steric strain1[1]. This inherent flexibility is the primary causal factor behind its strong solvent-dependent chiroptical properties (Optical Rotatory Dispersion, ORD) and its distinct boiling point profile. The bulky isopropyl group partially shields the primary amine, altering its hydrogen-bonding capacity and aggregation tendency compared to less hindered isomers like standard (-)-menthylamine.

Physicochemical Properties Profile

The following table synthesizes the quantitative physical data for the (1R,2R,5R) isomer.

Property	Value	Method / Condition
Chemical Name	(1R,2R,5R)-2-Isopropyl-5-methylcyclohexanamine	IUPAC Nomenclature
Common Synonym	(+)-Neoisomenthylamine	Trivial Name
CAS Registry Number	16934-77-3	2[2]
Molecular Formula	C10H21N	Exact Mass: 155.167 g/mol
Molecular Weight	155.28 g/mol	3[3]
Boiling Point	89 °C at 14.5 mmHg	4[4]
Density	~0.834 g/cm³	Standard Conditions[3]
Specific Rotation [α]D	+9.0° (c=1, CHCl3)	Polarimetry at 589 nm[4]

Experimental Methodologies for Property Validation

Protocol 1: Self-Validating Chiroptical Measurement (ORD)

Causality: Because (+)-neoisomenthylamine exists as a delicate equilibrium of conformers, its optical rotation is highly sensitive to the dielectric constant of the solvent. Measuring in a non-polar solvent (CHCl3) and validating against Density Functional Theory (DFT) calculations

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ensures the absolute configuration is correctly assigned without artifacts from solvent-induced conformational shifts. Step-by-Step Workflow:

- Preparation: Dissolve exactly 10.0 mg of the purified amine in 1.00 mL of anhydrous, spectroscopically pure chloroform (CHCl3).
- Calibration: Zero a high-precision polarimeter using a 100 mm quartz cell filled with the pure CHCl3 blank at a strictly controlled 20.0 °C.
- Measurement: Introduce the sample and record the observed rotation (α) at the sodium D-line (589 nm).
- Calculation: Compute the specific rotation [α]D = α / (c × l), where c is concentration in g/mL and l is path length in dm.
- Validation: Cross-reference the empirical [α]D (+9.0°) with ab initio DFT predicted values for the (1R,2R,5R) conformer population. A match within ±2° confirms both purity and stereochemical integrity.

Protocol 2: Reduced-Pressure Boiling Point Determination

Causality: Aliphatic amines of this molecular weight are prone to thermal oxidation and decomposition at their atmospheric boiling points (~192 °C). Conducting distillation under reduced pressure (14.5 mmHg) lowers the thermal energy required, preserving the stereochemical integrity of the neoiso-centers and preventing epimerization. Step-by-Step Workflow:

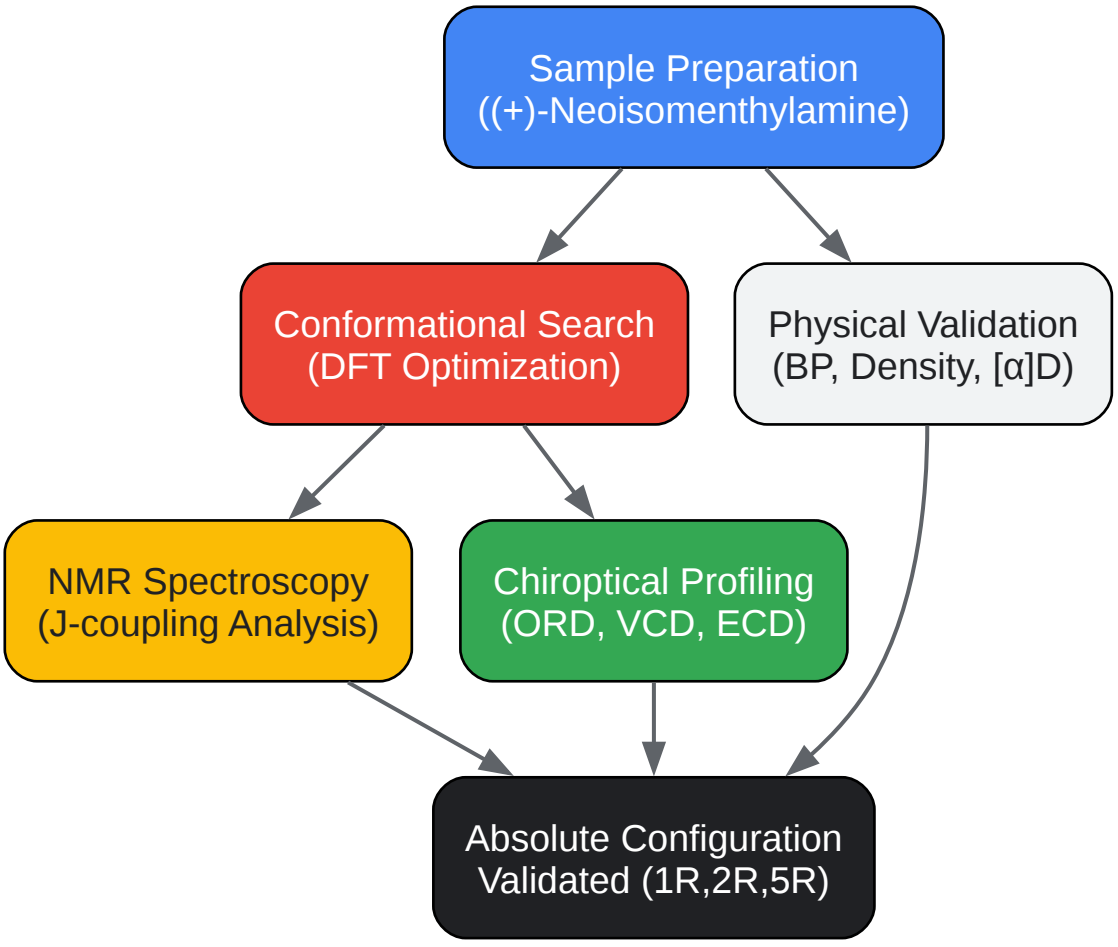
- Apparatus Setup: Assemble a short-path micro-distillation unit connected to a high-vacuum pump and a digital Pirani gauge.
- Equilibration: Load the sample into the boiling flask with a PTFE-coated magnetic stir bar. Evacuate the system to exactly 14.5 mmHg.
- Distillation: Heat the oil bath gradually (2 °C/min). Monitor the vapor temperature continuously.

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- Collection: Collect the main fraction distilling at a constant vapor temperature of 89 °C.
- Validation: Analyze the collected fraction via GC-MS to confirm the absence of thermal degradation products (e.g., elimination to menthene).

Workflows and Synthetic Pathways

To ensure rigorous quality control in drug development, the stereochemical assignment of (+)-neoisomenthylamine must follow a multi-modal validation workflow.

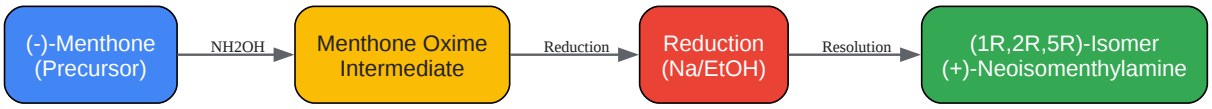


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Workflow for the stereochemical and physical validation of (+)-neoisomenthylamine.

The synthesis of the (1R,2R,5R) isomer typically begins with a menthone precursor, proceeding through an oxime intermediate before undergoing stereoselective reduction and rigorous chiral resolution.

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Synthetic derivation pathway of (+)-neoisomenthylamine from (-)-menthone.

References

- Title: (1R,2R,5R)
- Source: Scribd (J. D. Connolly, R. A. Hill)
- Source: MPG.
- Title: Cyclohexanamine,5-methyl-2-(1-methylethyl)

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